

Personal protective equipment for handling Dcpib

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Compound of Interest

Compound Name: Dcpib

Cat. No.: B1669898

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Essential Safety and Handling Guide for DCPIB

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **DCPIB**, a selective and potent inhibitor of volume-regulated anion channels (VRAC).[1][2][3][4] Adherence to these procedures is critical for personnel safety and environmental protection.

Hazard Identification and Personal Protective Equipment

DCPIB presents several hazards that necessitate the use of appropriate personal protective equipment (PPE). The compound is classified as toxic if swallowed and can cause serious eye damage.[5] It may also have long-lasting harmful effects on aquatic life.[5]

Recommended Personal Protective Equipment (PPE) for Handling **DCPIB**:

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical goggles, and a face shield.	To protect against splashes and prevent serious eye damage.[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.[5] No specific glove type is mentioned, but nitrile gloves are a common standard for chemical protection in laboratories.[6]
Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or risk of splashing, a chemical-resistant apron or coveralls should be considered.	To protect skin from accidental exposure.[5][6]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. In case of dust or aerosol formation, or during spill cleanup, a self-contained breathing apparatus (SCBA) is recommended.	To avoid inhalation of the compound.[5]

Operational and Disposal Plans

Standard Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[5]
- Do not breathe dust or aerosols.[5]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in areas where **DCPIB** is handled or stored.[5]

- Use only in a well-ventilated area, such as a chemical fume hood.[5]

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[5]
- Recommended storage temperature is -20°C for long-term stability.[4][5]

Disposal:

- Dispose of contents and container in accordance with local, state, and federal regulations.[5]
- Avoid release to the environment.[5]

Emergency Procedures: Spill and Exposure

In Case of a Spill:

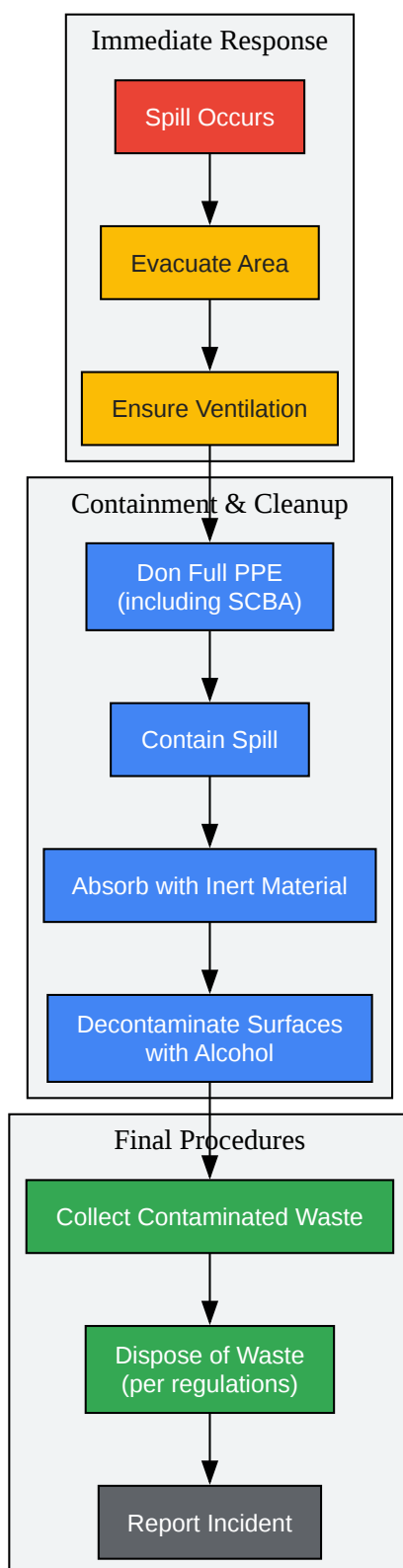
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[5]
- Protect: Wear full personal protective equipment, including a self-contained breathing apparatus.[5]
- Absorb: Use a liquid-binding material (e.g., diatomite, universal binders) to absorb the spill.[5]
- Decontaminate: Scrub the affected surfaces and equipment with alcohol.[5]
- Dispose: Collect the contaminated material in a suitable container for disposal according to regulations.[5]

First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.

DCPIB Spill Response Workflow

The following diagram outlines the procedural flow for responding to a **DCPIB** spill.



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Caption: Workflow for **DCPIB** spill response.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. DCPIB | Other Chloride Channels | Tocris Bioscience [tocris.com]
- 4. $\geq 98\%$ (HPLC), powder, VRAC or VSOAC blocker | Sigma-Aldrich [sigmaaldrich.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. research.arizona.edu [research.arizona.edu]
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